

1,2-Nonanediol refractive index and density values

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,2-Nonanediol

CAS No.: 42789-13-9

Cat. No.: B1661955

[Get Quote](#)

An In-Depth Technical Guide to the Physicochemical Properties of **1,2-Nonanediol**: Refractive Index and Density

Introduction

1,2-Nonanediol (CAS No: 42789-13-9) is a linear diol featuring hydroxyl groups on the first and second carbon atoms of a nine-carbon chain. This molecular structure imparts both hydrophilic (from the hydroxyl groups) and lipophilic (from the carbon chain) characteristics, making it a versatile compound in various scientific and industrial applications. For researchers, scientists, and drug development professionals, a precise understanding of its fundamental physicochemical properties, such as refractive index and density, is paramount.

These parameters are not merely abstract values; they are critical identifiers for raw material verification, cornerstones for formulation development, and key indicators of product purity and consistency. In pharmaceutical applications, where **1,2-Nonanediol** may function as a solvent, humectant, or skin conditioning agent, these properties directly influence the stability, efficacy, and sensory profile of the final product.^{[1][2]} This guide provides a detailed examination of the

refractive index and density of **1,2-Nonanediol**, outlines authoritative methodologies for their measurement, and explains the scientific rationale behind these experimental protocols.

Part 1: Physicochemical Data of 1,2-Nonanediol

The refractive index and density are intrinsic properties of a pure substance, but their values are highly dependent on temperature. As temperature increases, the density of a liquid typically decreases due to thermal expansion. Similarly, the refractive index also tends to decrease with increasing temperature. Therefore, it is crucial to report these values with the corresponding measurement temperature.

Below is a summary of the available physical property data for **1,2-Nonanediol**. It is important to note that some widely cited values are estimates and should be treated as such until verified by rigorous, temperature-controlled experimentation.

Table 1: Physical Properties of **1,2-Nonanediol**

Property	Value	Conditions	Source
Molecular Formula	C ₉ H ₂₀ O ₂	-	[3]
Molecular Weight	160.25 g/mol	-	[3]
Density	0.9526 g/cm ³	Rough Estimate	[3]
Refractive Index	1.4533	Estimate	[3]
Boiling Point	155 °C	at 17 mmHg	[3]
Melting Point	36 °C	-	[3]

The dependence of these properties on temperature underscores the necessity for precise and standardized measurement protocols, which are detailed in the following sections.

Part 2: Experimental Determination of Refractive Index

Principle and Significance

The refractive index (n) of a substance is a dimensionless number that describes how fast light travels through it.^{[4][5]} It is defined as the ratio of the speed of light in a vacuum to the speed of light in the substance.^{[4][5]} For quality control, the refractive index is a rapid and highly accurate method for identifying a substance and assessing its purity. Any deviation from the standard value can indicate the presence of impurities or a change in composition.

Authoritative Methodology: ASTM D1218

The standard test method for measuring the refractive index of hydrocarbon liquids, which is applicable to transparent liquids like **1,2-Nonanediol**, is outlined in ASTM D1218.^{[6][7]} This method can be performed using either a manual optical-mechanical refractometer (e.g., an Abbé refractometer) or a modern automatic digital instrument.^{[4][6]}

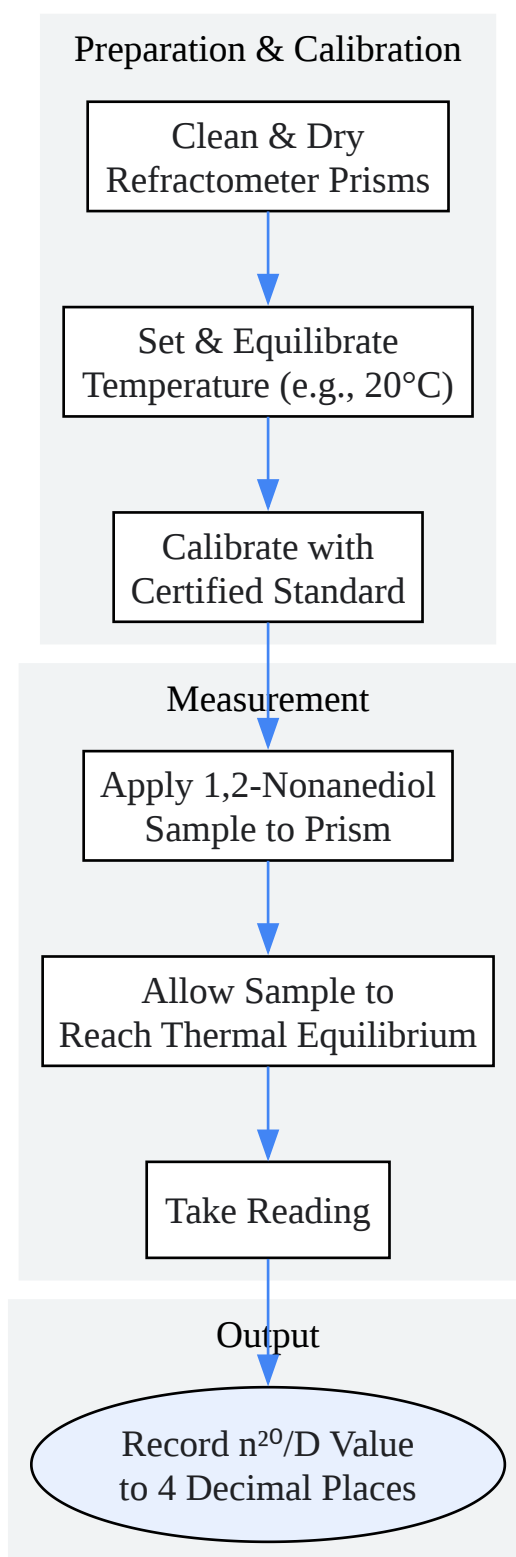
Experimental Protocol

- Apparatus:
 - A high-precision refractometer (manual or digital) capable of reading to four decimal places.
 - A constant temperature circulating bath, capable of maintaining the temperature of the refractometer prisms within ± 0.1 °C.
 - A monochromatic light source, typically a sodium lamp (589 nm), as the refractive index varies with the wavelength of light.^[5]
- Calibration:
 - Before measurement, the instrument's accuracy must be verified using certified liquid reference standards with known refractive indices at the measurement temperature.
 - If the reading differs from the certified value by more than 0.0001, the instrument must be recalibrated according to the manufacturer's instructions.
- Procedure:
 1. Temperature Equilibration: Set the circulating bath to the desired measurement temperature (e.g., 20 °C or 25 °C) and allow the refractometer prisms to fully equilibrate.

This step is critical as temperature fluctuations are a primary source of error.

2. Sample Application: Ensure the prism surfaces are clean and dry. Apply a few drops of the **1,2-Nonanediol** sample to the surface of the measuring prism.
3. Measurement (for Manual Refractometer): Close the prisms. Allow 1-2 minutes for the sample to reach thermal equilibrium. Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
4. Measurement (for Digital Refractometer): Close the prism cover. The instrument will automatically detect the sample, perform the measurement, and display the temperature-corrected refractive index.
5. Data Recording: Record the refractive index to four decimal places along with the measurement temperature (e.g., $n^{20}_D = 1.XXXX$, where 20 is the temperature in Celsius and D refers to the sodium D-line).

Workflow for Refractive Index Measurement



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the refractive index of **1,2-Nonanediol**.

Part 3: Experimental Determination of Density

Principle and Significance

Density (ρ) is defined as the mass of a substance per unit volume.[8] It is a fundamental physical property used to convert mass to volume, which is essential for dosing in formulations and for commercial transactions.[8][9] In drug development, density measurements help ensure the uniformity of liquid mixtures and can be used in conjunction with other properties, like viscosity, to characterize a material fully.

Authoritative Methodology: ASTM D4052

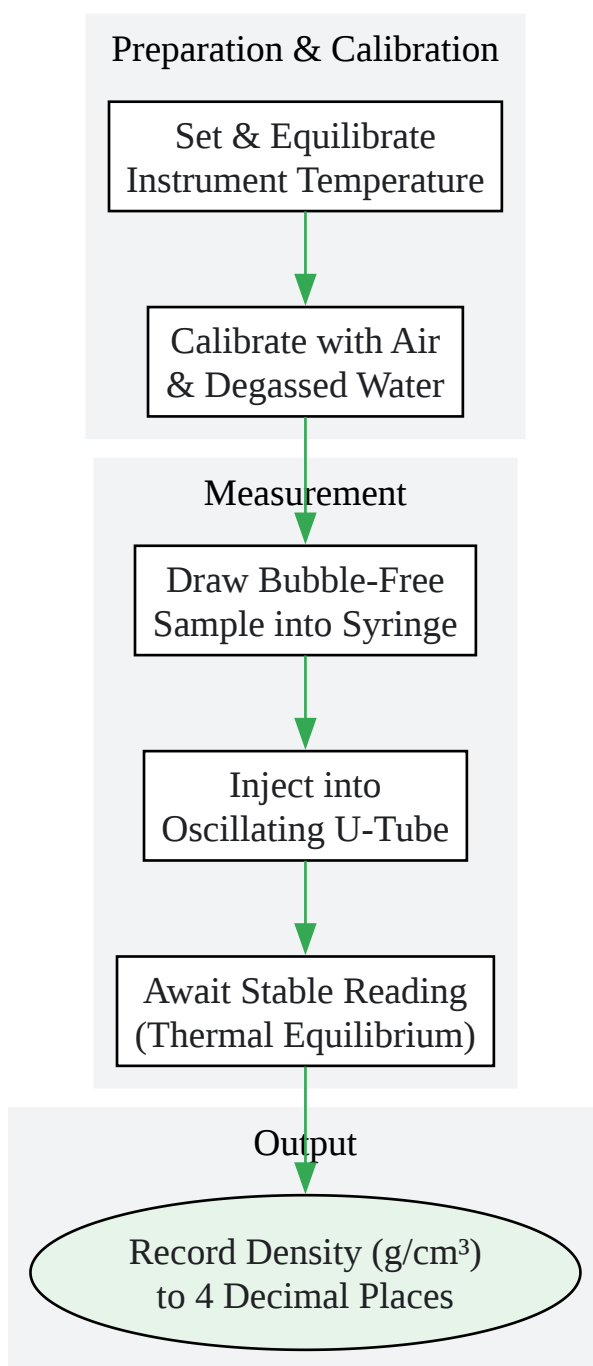
A highly precise and widely accepted method for determining the density of liquids is described in ASTM D4052.[9][10] This method utilizes a digital density meter based on the oscillating U-tube principle.[8][9][11]

Experimental Protocol

- Apparatus:
 - Digital Density Meter: An instrument with an oscillating U-tube and a system for precise temperature control.
 - Syringes or an automated sample injection system.
- Causality Behind the Method: The core of the instrument is a U-shaped borosilicate glass tube that is electronically excited to oscillate at its natural frequency. When a sample is introduced into the tube, the total mass of the tube changes, which in turn alters its oscillation frequency. The instrument measures this change in frequency and, using calibration data, calculates the precise density of the sample.[11][12]
- Calibration:
 - The instrument must be calibrated using two reference standards: typically, dry air and ultrapure, degassed water.
 - The calibration should be performed at the intended measurement temperature. The instrument stores the calibration constants for subsequent calculations.

- Procedure:
 1. Temperature Equilibration: Set the measurement temperature on the density meter (e.g., 20 °C) and allow the instrument to stabilize.
 2. Sample Introduction: Draw the **1,2-Nonanediol** sample into a clean, dry syringe, taking care to avoid introducing air bubbles. Air bubbles are a significant source of error as they will lead to an erroneously low density reading.
 3. Injection: Slowly and steadily inject the sample into the oscillating U-tube until it is completely filled. Automated samplers can also be used to improve reproducibility.[\[10\]](#)
 4. Measurement: The instrument will monitor the oscillation period until it is stable, indicating thermal equilibrium has been reached. The density is then automatically calculated and displayed.
 5. Cleaning: After measurement, thoroughly flush the U-tube with appropriate solvents (e.g., ethanol followed by acetone) and dry it with a stream of air to prepare for the next sample.

Workflow for Density Measurement



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Articles \[globalrx.com\]](#)
- [2. jaymanindustries.com \[jaymanindustries.com\]](#)
- [3. 1,2-NONANEDIOL CAS#: 42789-13-9 \[m.chemicalbook.com\]](#)
- [4. img.antpedia.com \[img.antpedia.com\]](#)
- [5. kaycantest.com \[kaycantest.com\]](#)
- [6. D1218 Standard Test Method for Refractive Index and Refractive Dispersion of Hydrocarbon Liquids \[store.astm.org\]](#)
- [7. matestlabs.com \[matestlabs.com\]](#)
- [8. Standard Test Method for Density, Relative Density, and API Gravity of Petroleum Liquids - The ANSI Blog \[blog.ansi.org\]](#)
- [9. D4052 Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter \[store.astm.org\]](#)
- [10. ASTM D4052 | Anton Paar Wiki \[wiki.anton-paar.com\]](#)
- [11. data.nts.gov \[data.nts.gov\]](#)
- [12. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid \[ayalytical.com\]](#)
- To cite this document: BenchChem. [1,2-Nonanediol refractive index and density values]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1661955/docs#1-2-nonanediol-refractive-index-and-density-values\]](https://www.benchchem.com/product/b1661955/docs#1-2-nonanediol-refractive-index-and-density-values)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)